

# 2-(4-Chlorophenyl)-5-nitropyridine CAS number and identifiers

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## Compound of Interest

Compound Name: 2-(4-Chlorophenyl)-5-nitropyridine

CAS No.: 874492-01-0

Cat. No.: B1303291

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An In-depth Technical Guide to **2-(4-Chlorophenyl)-5-nitropyridine**

## Introduction

**2-(4-Chlorophenyl)-5-nitropyridine** is a substituted pyridine derivative characterized by a pyridine ring bearing a 4-chlorophenyl group at the 2-position and a nitro group at the 5-position. As a member of the nitropyridine class of compounds, it holds significant interest for researchers and drug development professionals. The electron-withdrawing nature of the nitro group, combined with the reactivity of the pyridine ring and the physicochemical properties imparted by the chlorophenyl substituent, makes this molecule a versatile building block in medicinal chemistry and materials science.

Substituted nitropyridines are crucial intermediates in the synthesis of a wide range of biologically active molecules, including potential herbicidal, insecticidal, and pharmaceutical agents[1]. The strategic placement of functional groups on the pyridine core allows for further chemical modification, enabling the exploration of structure-activity relationships (SAR) in drug discovery programs. This guide provides a comprehensive overview of the key identifiers, properties, a representative synthetic protocol, and safety considerations for **2-(4-Chlorophenyl)-5-nitropyridine**.

## Chemical Identifiers and Physicochemical Properties

Precise identification is paramount for regulatory compliance, procurement, and scientific communication. The core identifiers and computed physicochemical properties for **2-(4-Chlorophenyl)-5-nitropyridine** are summarized below.

Identifier	Value	Source
CAS Number	874492-01-0	[2]
Molecular Formula	C11H7ClN2O2	[2][3]
Molecular Weight	234.64 g/mol	[2][3]
IUPAC Name	2-(4-chlorophenyl)-5-nitropyridine	N/A
Canonical SMILES	<chem>C1=CC(=CC=C1C2=NC=C(C=C2)[O-])Cl</chem>	N/A
MDL Number	MFCD06200956	[2]

Note: IUPAC Name and SMILES string are based on the known chemical structure.

## Synthesis and Characterization: A Representative Protocol

The synthesis of **2-(4-chlorophenyl)-5-nitropyridine** can be efficiently achieved via a Suzuki-Miyaura cross-coupling reaction. This palladium-catalyzed reaction is a cornerstone of modern organic synthesis due to its high functional group tolerance and reliability. The proposed pathway involves the coupling of a commercially available halo-nitropyridine with a suitable boronic acid.

Causality of Experimental Choices:

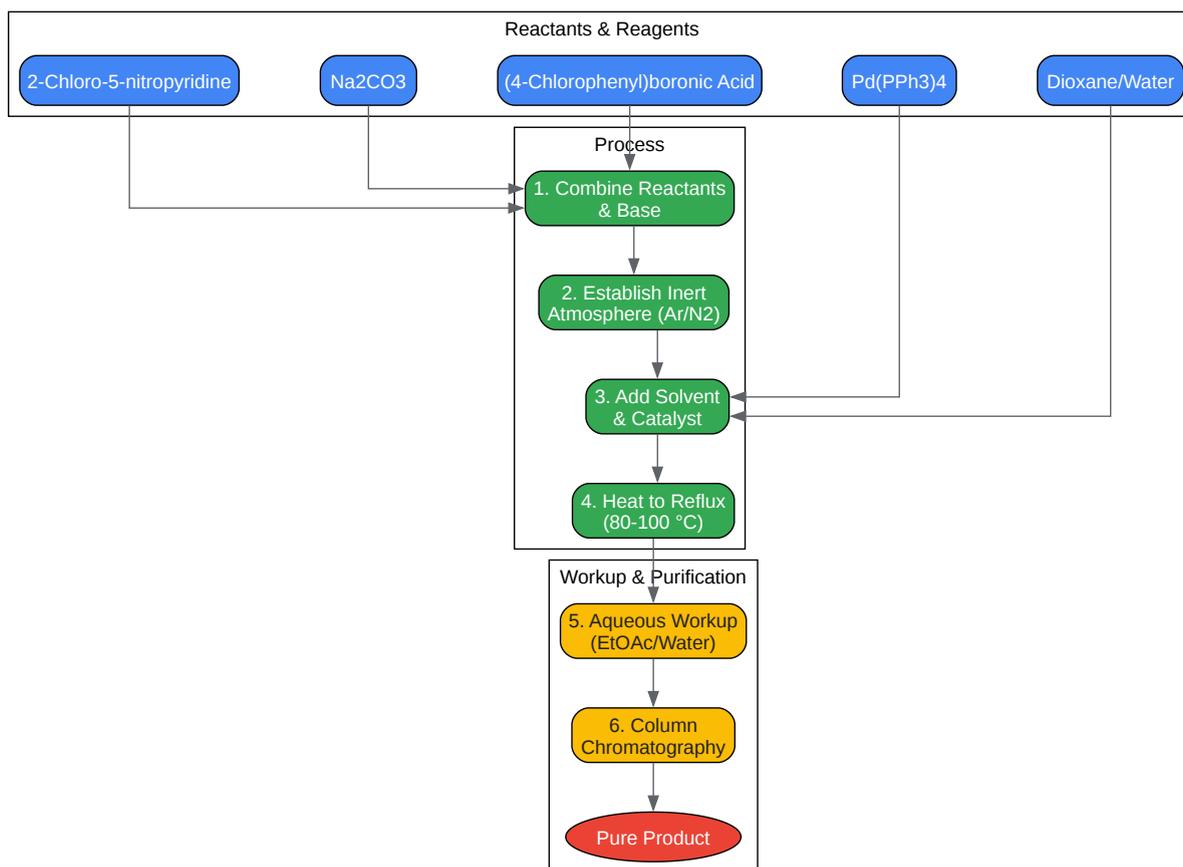
- Reactants: 2-Chloro-5-nitropyridine is selected as the electrophilic partner due to the reactivity of the C-Cl bond at the 2-position of the pyridine ring, which is activated by the electron-withdrawing nitro group[1]. (4-Chlorophenyl)boronic acid serves as the nucleophilic partner.

- **Catalyst System:** A palladium catalyst, such as  $\text{Pd}(\text{PPh}_3)_4$ , is chosen for its proven efficacy in C-C bond formation. The phosphine ligands stabilize the palladium center and facilitate the catalytic cycle.
- **Base and Solvent:** An aqueous base (e.g.,  $\text{Na}_2\text{CO}_3$  or  $\text{K}_2\text{CO}_3$ ) is essential for the transmetalation step of the Suzuki coupling mechanism. A solvent system like 1,4-dioxane or a toluene/ethanol/water mixture provides the necessary solubility for both the organic and inorganic reagents.

## Experimental Protocol: Suzuki-Miyaura Coupling

- **Reaction Setup:** To a flame-dried round-bottom flask equipped with a magnetic stir bar and reflux condenser, add 2-chloro-5-nitropyridine (1.0 eq), (4-chlorophenyl)boronic acid (1.2 eq), and sodium carbonate (2.5 eq).
- **Inert Atmosphere:** Evacuate and backfill the flask with an inert gas (e.g., Argon or Nitrogen) three times to ensure an oxygen-free environment.
- **Solvent and Catalyst Addition:** Add the solvent system (e.g., 1,4-dioxane and water, 4:1 v/v) via syringe. Degas the resulting mixture by bubbling the inert gas through it for 15-20 minutes. Subsequently, add the palladium catalyst, tetrakis(triphenylphosphine)palladium(0) ( $\text{Pd}(\text{PPh}_3)_4$ , 0.05 eq), to the flask.
- **Reaction:** Heat the reaction mixture to reflux (typically 80-100 °C, depending on the solvent) and monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** Upon completion, cool the reaction to room temperature. Dilute the mixture with ethyl acetate and wash with water, followed by brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), filter, and concentrate the solvent under reduced pressure. The crude product can be purified by column chromatography on silica gel to yield the pure **2-(4-Chlorophenyl)-5-nitropyridine**.
- **Characterization:** The structure and purity of the final compound should be confirmed using standard analytical techniques, such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy[4].

## Synthesis Workflow Diagram



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Caption: Suzuki-Miyaura synthesis of **2-(4-Chlorophenyl)-5-nitropyridine**.

## Safety and Handling

While a specific Safety Data Sheet (SDS) for **2-(4-Chlorophenyl)-5-nitropyridine** is not widely available, hazard information can be inferred from its precursor, 2-chloro-5-nitropyridine[5]. The compound should be handled with care in a well-ventilated fume hood by trained personnel.

GHS Hazard Information (Inferred from 2-Chloro-5-nitropyridine)

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[5] [6]
Serious Eye Damage/Irritation	Category 2/2A	H319: Causes serious eye irritation[5][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[6]

Handling Precautions:

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields, and a lab coat[7].
- Engineering Controls: Use only in a well-ventilated area, preferably a chemical fume hood[7].
- Handling: Avoid contact with skin, eyes, and clothing. Avoid formation of dust and aerosols[7]. Wash hands thoroughly after handling[5].
- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place[7]. Store away from incompatible materials such as strong oxidizing agents[5].

## Conclusion

**2-(4-Chlorophenyl)-5-nitropyridine** is a valuable chemical intermediate with clear identifiers and a well-defined, accessible synthetic route via Suzuki-Miyaura coupling. Its structure

suggests significant potential for further functionalization in the development of novel compounds for the pharmaceutical and agrochemical industries. As with all research chemicals, it is imperative to adhere to strict safety protocols based on the known hazards of its constituent functional groups and related compounds.

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